

Standard Operating Procedure: Disposal of 5-Amino-2-hydroxyhexanoic acid

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Compound of Interest

Compound Name: 5-Amino-2-hydroxyhexanoic acid

CAS No.: 89584-49-6

Cat. No.: B13462243

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Disclaimer: A specific Safety Data Sheet (SDS) for **5-Amino-2-hydroxyhexanoic acid** could not be located. The following disposal procedures are based on general best practices for handling and disposing of non-hazardous or uncharacterized laboratory chemicals.

Researchers must conduct a thorough risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before proceeding with any disposal.

Immediate Safety and Handling Precautions

Prior to any handling or disposal, ensure that appropriate personal protective equipment (PPE) is used. This includes, but is not limited to:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Wear protective gloves.
- Body Protection: Wear a lab coat or other protective clothing.
- Respiratory Protection: Use only in a well-ventilated area. If dust or aerosols may be generated, use a NIOSH/MSHA approved respirator.

Ensure that eyewash stations and safety showers are readily accessible.[1][2]

Characterization of Waste

As the specific hazards of **5-Amino-2-hydroxyhexanoic acid** are not fully documented, it is prudent to treat it as potentially hazardous. The first step in proper disposal is to characterize the waste.

- Physical State: Solid
- Known Hazards: Based on similar compounds, may cause skin, eye, and respiratory irritation.[1][3] The toxicological properties have not been fully investigated.
- Contamination: Determine if the waste is mixed with any other solvents, reagents, or hazardous materials.

Disposal Protocol

Disposal of laboratory chemical waste must be conducted in compliance with all local, state, and federal regulations. The recommended procedure is as follows:

- Containerization:
 - Place the **5-Amino-2-hydroxyhexanoic acid** waste in a clearly labeled, sealed, and non-reactive container.
 - The label should include:
 - "Waste **5-Amino-2-hydroxyhexanoic acid**"
 - The chemical formula ($C_6H_{13}NO_3$)
 - Any known or suspected hazards
 - The date of accumulation
 - The name of the principal investigator or lab group

- Storage:
 - Store the waste container in a designated, well-ventilated, and secure waste accumulation area.
 - Keep the container tightly closed.[1]
 - Store away from incompatible materials, such as strong oxidizing agents.[1][2]
- Disposal Request:
 - Contact your institution's EHS department or a certified chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide them with all available information about the chemical and any potential contaminants.
- Prohibited Disposal Methods:
 - DO NOT dispose of **5-Amino-2-hydroxyhexanoic acid** down the drain.
 - DO NOT mix with other waste streams unless explicitly approved by your EHS department.
 - DO NOT dispose of in regular trash.

Spill and Emergency Procedures

In the event of a spill:

- Evacuate the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE as described in Section 1.
- For a small spill of solid material, carefully sweep up the material to avoid dust formation and place it in a labeled waste container.

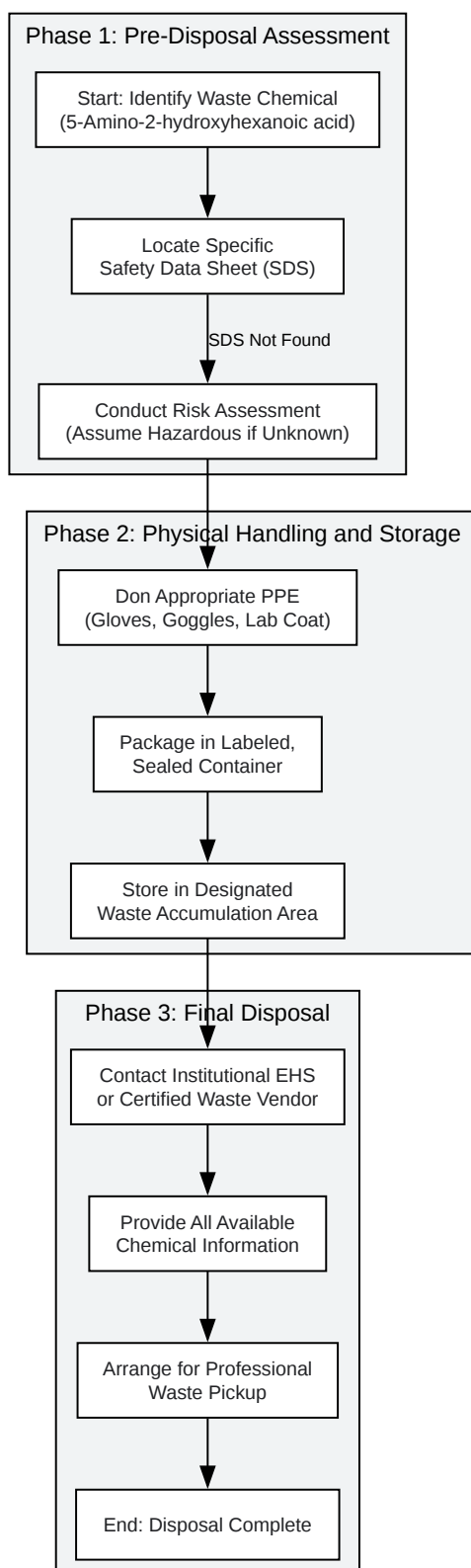
- For a larger spill, or if you are unsure how to proceed, contact your EHS department immediately.

Quantitative Data

No specific quantitative data regarding disposal limits or concentrations for **5-Amino-2-hydroxyhexanoic acid** is available due to the absence of a dedicated Safety Data Sheet.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of a laboratory chemical like **5-Amino-2-hydroxyhexanoic acid**.



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Caption: Disposal workflow for **5-Amino-2-hydroxyhexanoic acid**.

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References

- [1. fishersci.com](https://www.fishersci.com) [fishersci.com]
- [2. fishersci.com](https://www.fishersci.com) [fishersci.com]
- [3. cdn.caymanchem.com](https://www.cdn.caymanchem.com) [cdn.caymanchem.com]
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